

Application Notes and Protocols: Preparation of Palmitic Acid-¹³C Sodium Salt Stock Solution

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Compound of Interest

Compound Name: Palmitic acid-¹³C sodium

Cat. No.: B12420528

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Introduction

Palmitic acid, a common 16-carbon saturated fatty acid, is a key molecule in various biological processes, from energy metabolism to cellular signaling. Stable isotope-labeled palmitic acid, such as Palmitic Acid-¹³C Sodium Salt, serves as an invaluable tool for researchers. It is widely used as a tracer in metabolic flux analysis and as an internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) and NMR. Proper preparation of a stock solution is a critical first step for the successful application of this reagent in experimental workflows. This document provides a detailed protocol for the preparation, storage, and handling of Palmitic Acid-¹³C Sodium Salt stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative information for various isotopically labeled forms of palmitic acid sodium salt. Researchers should always refer to the certificate of analysis provided by the supplier for lot-specific information.

Property	Value	Notes
Molecular Formula	$C_{15}^{13}CH_{31}NaO_2$	For single ^{13}C label.
$^{13}C_{16}H_{31}NaO_2$	For fully labeled palmitic acid.	
Molecular Weight	~279.40 g/mol	For single ^{13}C label.
~294.29 g/mol	For fully labeled palmitic acid.	
~278.4 g/mol	For unlabeled sodium palmitate.	
Purity	≥95% - ≥98%	Varies by supplier and specific product.
Isotopic Purity	≥99 atom % ^{13}C	Common for commercially available reagents.
Solubility (Methanol)	Slightly soluble (0.1-1 mg/mL)	For unlabeled sodium palmitate.
Storage of Solid	Room temperature	May vary by supplier; always check the certificate of analysis.
Stock Solution Storage	-20°C for 1 month, -80°C for 6 months	Recommended for the free acid form; similar precautions are advised for the sodium salt solution.

Experimental Protocols

Protocol 1: Basic Aqueous Stock Solution Preparation

This protocol is suitable for applications where the sodium salt can be directly dissolved in an aqueous buffer.

Materials:

- Palmitic Acid- ^{13}C Sodium Salt (solid)

- Nuclease-free water or appropriate sterile buffer (e.g., PBS)
- Sterile conical tubes or vials
- Water bath or heating block
- Vortex mixer
- Sterile filters (0.22 μm)

Procedure:

- **Pre-warm the Solvent:** Heat the desired solvent (e.g., nuclease-free water) to 70-80°C. This is crucial for dissolving the sodium salt of the long-chain fatty acid.
- **Weigh the Compound:** In a sterile tube, carefully weigh the desired amount of Palmitic Acid-¹³C Sodium Salt.
- **Dissolution:** Add the pre-warmed solvent to the solid to achieve the target concentration. A concentration of 10-20 mM is a common starting point for a stock solution.
- **Vortex and Heat:** Tightly cap the tube and vortex vigorously. Place the tube in the 70-80°C water bath for 15-20 minutes, with intermittent vortexing, until the solid is completely dissolved. The solution should be clear.
- **Sterile Filtration:** Once the solution has cooled to room temperature, sterile filter it using a 0.22 μm syringe filter into a fresh sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of a BSA-Complexed Stock Solution for Cell Culture

For most cell-based applications, it is essential to complex the palmitic acid to a carrier protein like bovine serum albumin (BSA) to ensure its solubility and bioavailability in culture media.

Materials:

- Palmitic Acid-¹³C Sodium Salt (solid)
- Ethanol (100%, non-denatured)
- Fatty acid-free BSA
- Cell culture medium (e.g., DMEM) or a suitable buffer (e.g., PBS)
- Sterile conical tubes
- Water bath or heating block
- Vortex mixer
- Sterile filters (0.22 µm)

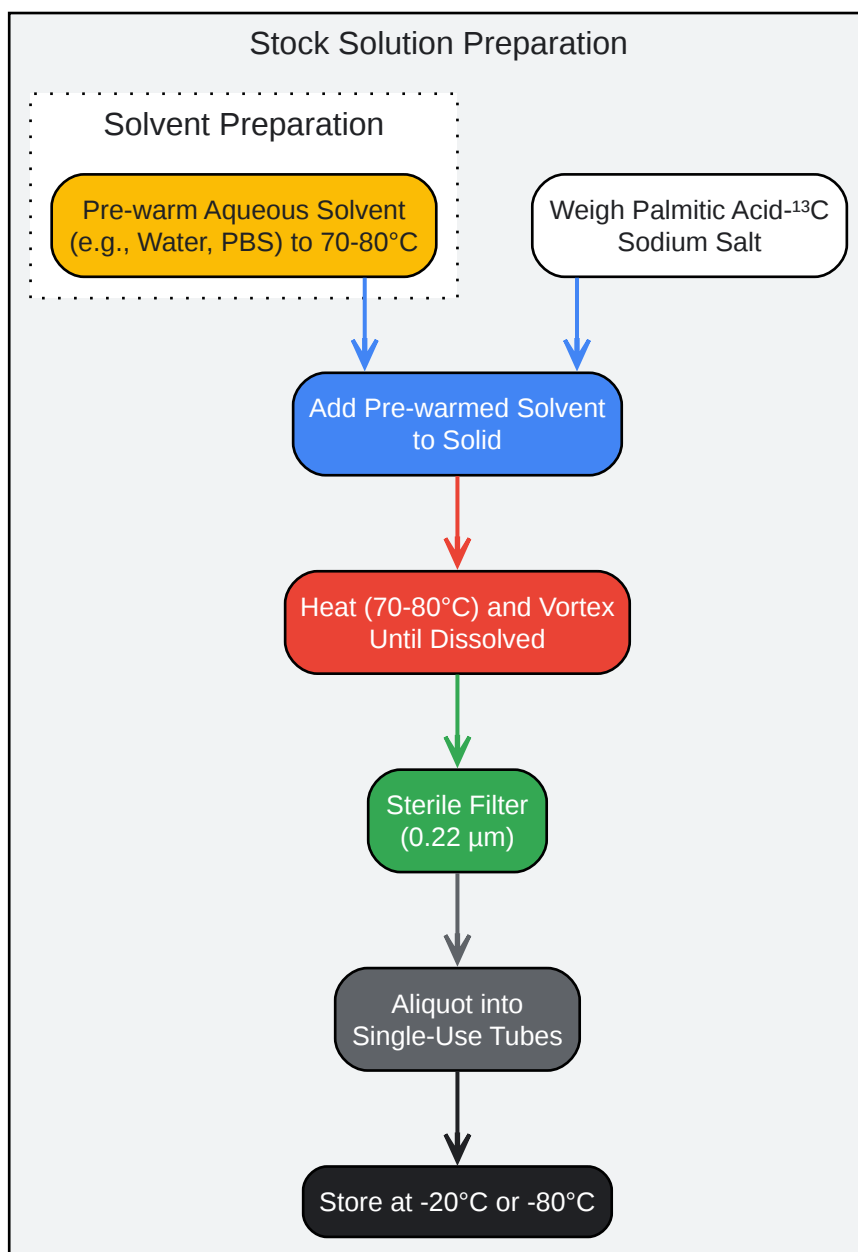
Procedure:

- Prepare a High-Concentration Ethanolic Stock:
 - Dissolve the Palmitic Acid-¹³C Sodium Salt in 100% ethanol to create a high-concentration primary stock (e.g., 500 mM).
 - Heat the solution at 65-70°C to ensure complete dissolution.
- Prepare a BSA Solution:
 - Prepare a 10% (w/v) solution of fatty acid-free BSA in your desired cell culture medium or buffer.
 - Warm the BSA solution to 37°C in a water bath.
- Complexation of Palmitic Acid to BSA:
 - While vortexing the warm BSA solution, slowly add the ethanolic palmitic acid stock to the BSA solution to achieve the desired final concentration and molar ratio. A common molar ratio of palmitate to BSA is between 3:1 and 6:1.

- For example, to make a 5 mM palmitate stock with a ~3.2:1 molar ratio, add 10 μ L of a 500 mM ethanolic palmitate stock to 990 μ L of a 10% BSA solution.
- Incubation: Incubate the mixture in a shaking water bath at 37°C for at least 1 hour to allow for the complexation of the fatty acid to the BSA.
- Sterile Filtration and Storage:
 - Sterile filter the final BSA-complexed stock solution through a 0.22 μ m filter.
 - Aliquot and store at -20°C. Before use in cell culture, thaw and warm to 37°C.

Visualizations

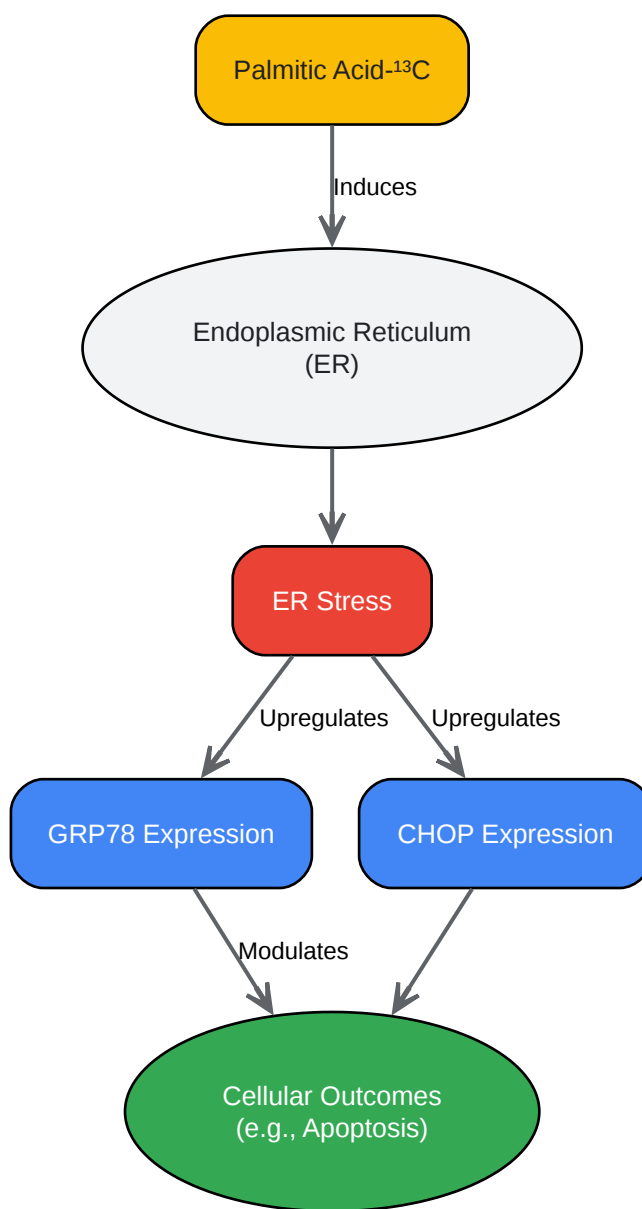
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a basic aqueous stock solution.

Palmitic Acid's Role in ER Stress Signaling



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